

Undecyl Methanesulfonate: A Technical Guide to an Uncharacterized Genotoxic Potential

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Compound of Interest

Compound Name: Undecyl methanesulfonate

Cat. No.: B15552531

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Undecyl methanesulfonate is a long-chain alkyl ester of methanesulfonic acid. While its shorter-chain analogs, methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS), are well-established genotoxic agents, a comprehensive review of publicly available scientific literature reveals a significant data gap regarding the specific genotoxic profile of **undecyl methanesulfonate**. No dedicated studies on its mutagenicity, clastogenicity, or DNA-damaging potential were identified.

This technical guide provides an in-depth overview of the potential genotoxicity of **undecyl methanesulfonate** by leveraging the extensive knowledge of related alkyl methanesulfonates. It summarizes the known genotoxic effects of MMS and EMS, discusses the principles of structure-activity relationships (SAR) within this chemical class, and outlines the standard experimental protocols used to assess such endpoints. In the absence of direct data, a cautious approach is warranted, treating **undecyl methanesulfonate** as a potential genotoxin. This document aims to equip researchers and drug development professionals with the

necessary context to make informed decisions regarding the handling, risk assessment, and further testing of this compound.

Introduction to Alkyl Methanesulfonates and Genotoxicity

Alkyl methanesulfonates are esters of methanesulfonic acid and are recognized as a class of potential alkylating agents.[1] Their ability to transfer an alkyl group to nucleophilic sites on biological macromolecules, including DNA, is the primary mechanism underlying their genotoxic potential.[1] Such DNA alkylation can lead to a variety of genetic lesions, including point mutations, DNA strand breaks, and chromosomal aberrations, which in turn can contribute to carcinogenesis.[2]

Short-chain alkyl methanesulfonates, such as methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS), are potent genotoxins and are frequently used as positive controls in genotoxicity assays.[1][3] The genotoxicity of longer-chain alkyl methanesulfonates is less well-characterized, and no specific data for **undecyl methanesulfonate** is currently available.

Genotoxicity Profile of Short-Chain Alkyl Methanesulfonates (MMS and EMS)

To provide a framework for understanding the potential risks associated with **undecyl methanesulfonate**, this section summarizes the well-documented genotoxicity of MMS and EMS. It is crucial to emphasize that these data are not directly transferable to **undecyl methanesulfonate** but serve as a reference for the genotoxic potential of this chemical class.

Bacterial Reverse Mutation Assay (Ames Test)

The Ames test is a widely used primary screen for mutagenicity, assessing the ability of a chemical to induce reverse mutations in various strains of *Salmonella typhimurium* and *Escherichia coli*. Both MMS and EMS are consistently positive in the Ames test.

Table 1: Representative Quantitative Data for Methyl Methanesulfonate (MMS) in the Ames Test

S. typhimurium Strain	Metabolic Activation	Concentration (μg/plate)	Result
TA100	Without S9	333	Positive
TA100	With S9	333	Positive
TA98	Without S9	Not specified	Weakly Positive

| TA98 | With S9 | Not specified | Weakly Positive |

Data is illustrative and compiled from various sources. Specific revertant numbers can vary between experiments.

In Vitro Chromosomal Aberration Assay

The in vitro chromosomal aberration assay evaluates the potential of a substance to induce structural and numerical chromosomal damage in cultured mammalian cells. MMS and EMS are known clastogens in these assays.

Table 2: Representative Data for Methyl Methanesulfonate (MMS) in the In Vitro Chromosomal Aberration Assay

Cell Line	Treatment Duration	Metabolic Activation	Concentration	Result (% Aberrant Cells)
Human Lymphocytes	G1 phase	Without S9	Not specified	Increased chromosome-type aberrations

| Chinese Hamster Ovary (CHO) | Not specified | Not specified | Not specified | Positive for structural aberrations |

In Vivo Micronucleus Assay

The in vivo micronucleus assay is a key test for detecting the clastogenic and aneugenic effects of a chemical in a whole animal system. It assesses the formation of micronuclei in

erythrocytes, which are small nuclei that form from chromosome fragments or whole chromosomes that lag behind during cell division.

Table 3: Representative Data for Methyl Methanesulfonate (MMS) in the In Vivo Micronucleus Assay

Species	Route of Administration	Dose (mg/kg)	Sampling Time (h)	Result (Fold increase in MN-PCEs)
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| Mouse | Intraperitoneal | 20 - 80 | 36 | Dose-dependent increase |

MN-PCEs: Micronucleated Polychromatic Erythrocytes

Structure-Activity Relationship (SAR) Considerations

The genotoxic potential of alkyl methanesulfonates is influenced by the nature of the alkyl group. While comprehensive SAR studies for a wide range of alkyl chain lengths are not available, some general principles can be considered:

- **Alkylating Reactivity:** The reactivity of the ester towards nucleophilic sites in DNA is a key determinant of genotoxicity.
- **Steric Hindrance:** Longer and more branched alkyl chains may exhibit different reactivity and accessibility to DNA compared to shorter chains.
- **Metabolism:** The metabolic fate of the compound can influence its genotoxic potential. Longer alkyl chains may be subject to different metabolic pathways.

A study on 19 different sulfonic acid esters (not including **undecyl methanesulfonate**) found that isopropyl esters were the most potent mutagens in their test systems, highlighting that the structure of the alkyl group plays a significant role in the genotoxic outcome.^[4] However, without specific data, it is difficult to predict the precise genotoxic potential of **undecyl methanesulfonate** relative to its shorter-chain counterparts.

Experimental Protocols for Genotoxicity Assessment

Should testing of **undecyl methanesulfonate** be deemed necessary, the following standard genotoxicity assays would be appropriate.

Bacterial Reverse Mutation Assay (Ames Test) Protocol

- Principle: This assay uses several strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations that render them unable to synthesize an essential amino acid (e.g., histidine for *Salmonella*). The assay measures the rate at which the test substance causes a reverse mutation, allowing the bacteria to grow on an amino acid-deficient medium.
- Methodology:
 - The test substance is mixed with the bacterial tester strain in the presence and absence of a metabolic activation system (S9 fraction from rat liver).
 - The mixture is plated on a minimal agar medium.
 - After incubation, the number of revertant colonies is counted.
 - A substance is considered mutagenic if it induces a dose-dependent and reproducible increase in the number of revertant colonies.

In Vitro Mammalian Chromosomal Aberration Test Protocol

- Principle: This test identifies substances that cause structural or numerical damage to chromosomes in cultured mammalian cells.
- Methodology:
 - Cultured mammalian cells (e.g., Chinese Hamster Ovary (CHO) cells, human peripheral blood lymphocytes) are exposed to the test substance with and without metabolic activation.

- Cells are treated with a mitotic inhibitor (e.g., colcemid) to arrest them in metaphase.
- Cells are harvested, fixed, and stained.
- Metaphase spreads are examined microscopically for chromosomal aberrations.

In Vivo Mammalian Erythrocyte Micronucleus Test Protocol

- Principle: This assay detects damage to chromosomes or the mitotic apparatus in erythroblasts of rodents. Chromosome fragments or whole chromosomes that are not incorporated into the daughter nuclei during mitosis form micronuclei in the cytoplasm of young erythrocytes.
- Methodology:
 - The test substance is administered to rodents (usually mice or rats) via an appropriate route.
 - Bone marrow or peripheral blood is sampled at appropriate time points after treatment.
 - The frequency of micronucleated polychromatic erythrocytes (PCEs) is determined.
 - A significant, dose-related increase in the frequency of micronucleated PCEs indicates a genotoxic effect.

Visualizations

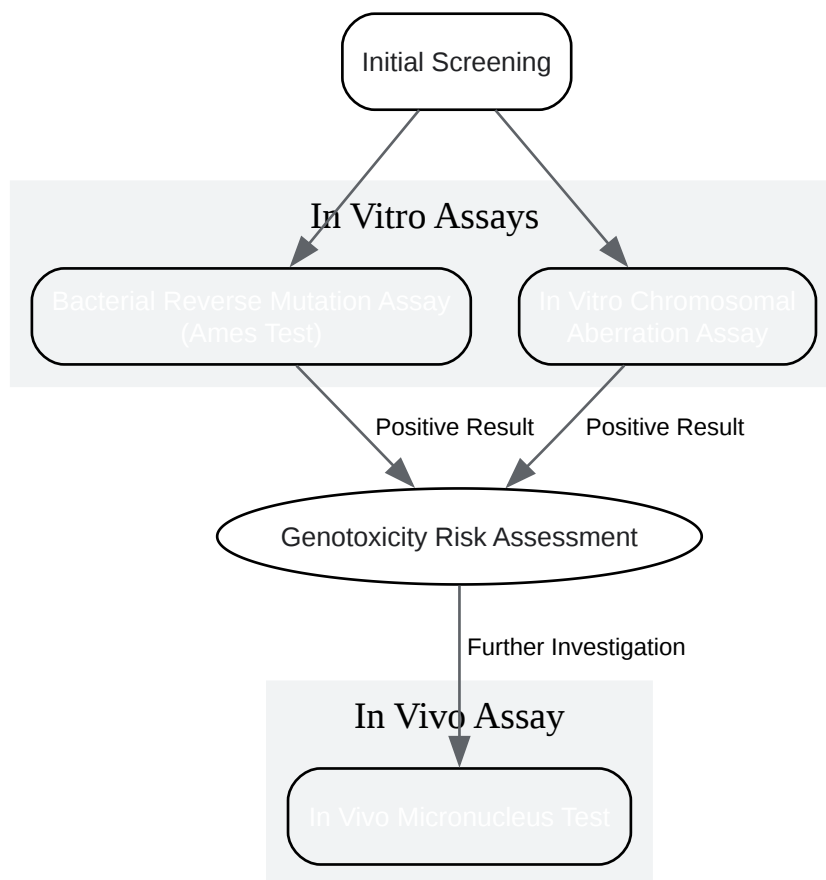
General Mechanism of DNA Alkylation



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Caption: General mechanism of DNA alkylation by alkyl methanesulfonates.

Standard Genotoxicity Testing Workflow



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